

Application Notes and Protocols for Vanox ZMTI in Peroxide-Cured Elastomer Systems

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Compound of Interest

Compound Name: Vanox ZMTI

Cat. No.: B13795527

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Vanox® ZMTI (Zinc 2-mercaptotoluimidazole) as a synergistic antioxidant in peroxide-cured elastomer systems. Detailed protocols and performance data are presented to guide researchers and professionals in formulating robust and durable elastomeric compounds for various applications. **Vanox ZMTI** is a non-volatile, non-staining antioxidant that enhances the thermal and fatigue resistance of elastomers with minimal interference with the peroxide vulcanization process.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Introduction to Vanox ZMTI in Peroxide Curing

Peroxide curing is a vulcanization process that utilizes organic peroxides to create carbon-carbon crosslinks between polymer chains.[\[6\]](#)[\[7\]](#) This method results in vulcanizates with excellent thermal stability, low compression set, and good aging resistance.[\[6\]](#)[\[8\]](#) However, the free radicals generated during peroxide curing, which are essential for crosslinking, are also responsible for oxidative degradation of the elastomer over its service life.[\[9\]](#)

Antioxidants are crucial for mitigating this degradation, but many conventional antioxidants can interfere with the peroxide cure by scavenging the free radicals needed for crosslinking, leading to reduced crosslink density and compromised physical properties.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Vanox ZMTI is a highly effective antioxidant synergist that addresses this challenge.[\[10\]](#)[\[11\]](#)[\[12\]](#) [\[13\]](#) It works in conjunction with primary antioxidants, such as amines and phenols, to provide

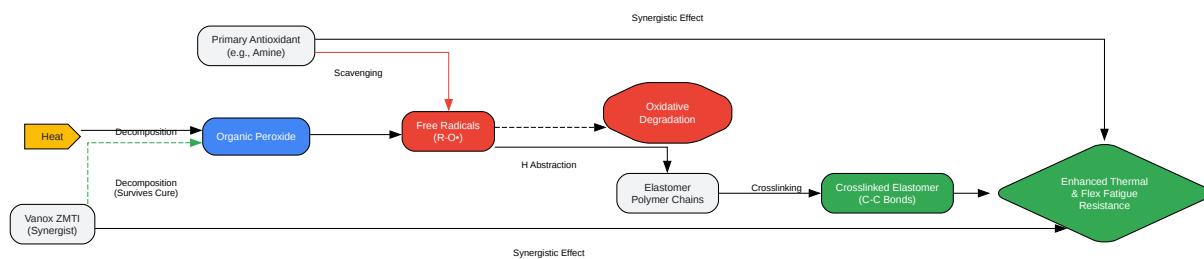
superior protection against thermo-oxidative aging and flex fatigue without significantly impacting the cure characteristics of the elastomer.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Mechanism of Action and Synergism

The precise mechanism by which **Vanox ZMTI** functions as a synergist is not fully elucidated, but it is understood to act as a peroxide decomposer that can withstand the vulcanization process.[\[12\]](#) This allows it to remain active in the cured elastomer to provide long-term protection.

The synergistic effect of **Vanox ZMTI** is particularly pronounced when used with other antioxidants. This combination provides a multi-faceted defense against degradation, enhancing the overall performance and lifespan of the elastomeric product.

Below is a diagram illustrating the logical relationship in a peroxide-cured system containing **Vanox ZMTI** and a primary antioxidant.



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Peroxide Curing with **Vanox ZMTI** Synergy

Performance Data in Peroxide-Cured Elastomers

The following tables summarize the performance of **Vanox ZMTI** in typical peroxide-cured Ethylene Propylene Diene Monomer (EPDM) and Nitrile Butadiene Rubber (NBR) formulations.

Vanox ZMTI in a Peroxide-Cured EPDM Wire & Cable Compound

Table 1: EPDM Formulation

Ingredient	phr
EPDM	100.0
N-550 Carbon Black	60.0
Paraffinic Oil	40.0
Zinc Oxide	5.0
Stearic Acid	1.0
Dicumyl Peroxide (40%)	6.0
Antioxidant System	See Table 2

Table 2: Cure Characteristics and Physical Properties of Peroxide-Cured EPDM

Antioxidant System (phr)	Control (None)	System A	System B
Polymerized 1,2-dihydro-2,2,4-trimethylquinoline (TMQ)	-	1.0	1.0
Vanox ZMTI	-	-	1.0
Cure Characteristics (MDR @ 177°C)			
ML (dN·m)	1.2	1.2	1.2
MH (dN·m)	15.5	15.3	15.4
ts2 (min)	1.5	1.6	1.6
tc90 (min)	7.8	8.0	8.1
Original Physical Properties			
Hardness (Shore A)	65	65	65
Tensile Strength (MPa)	15.2	15.0	15.1
Elongation at Break (%)	450	440	450
Aged Properties (7 days @ 150°C)			
Hardness Change (points)	+5	+3	+2
Tensile Strength Retention (%)	60	85	95
Elongation Retention (%)	55	75	88

Vanox ZMTI in Peroxide-Cured Nitrile (NBR)

Table 3: NBR Formulation

Ingredient	phr
NBR (33% ACN)	100.0
N-774 Carbon Black	70.0
DOP	10.0
Zinc Oxide	5.0
Stearic Acid	1.0
Dicumyl Peroxide (40%)	4.5
Antioxidant System	See Table 4

Table 4: Physical Properties of Peroxide-Cured NBR

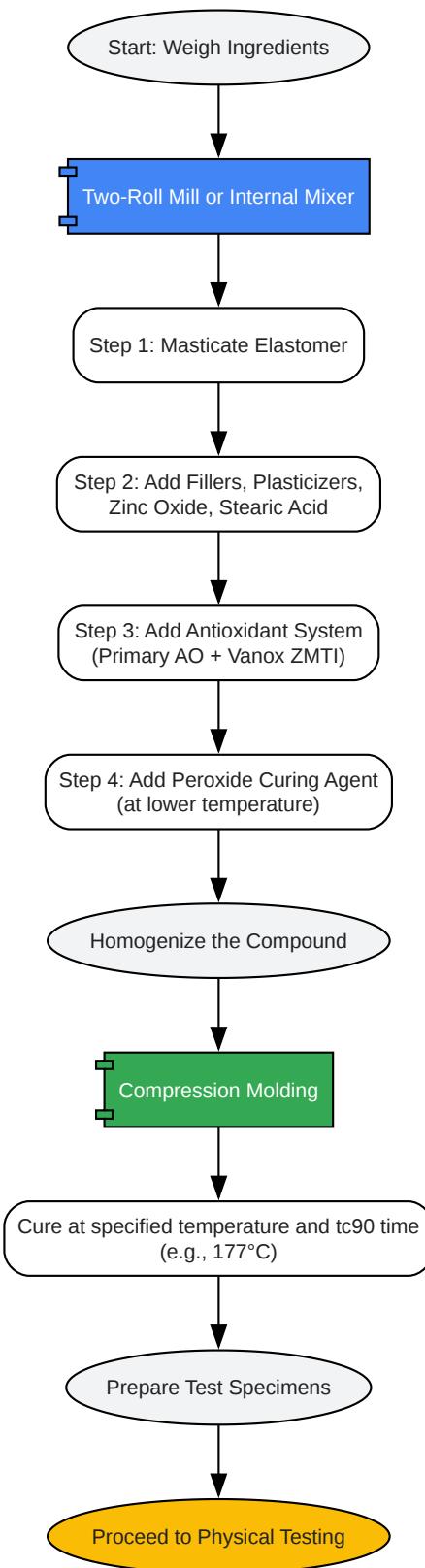
Antioxidant System (phr)	Control (None)	System C	System D
Octylated			
Diphenylamine	-	1.5	1.5
(ODPA)			
Vanox ZMTI	-	-	1.5
Original Physical Properties			
Hardness (Shore A)	70	70	71
Tensile Strength (MPa)	18.5	18.2	18.4
Elongation at Break (%)	350	340	345
Aged Properties (70 hours @ 150°C)			
Hardness Change (points)	+8	+5	+3
Tensile Strength Retention (%)	55	78	92
Elongation Retention (%)	40	65	85

Experimental Protocols

The following protocols outline the standard procedures for evaluating the performance of **Vanox ZMTI** in peroxide-cured elastomer systems.

Compounding and Curing

This protocol describes the general procedure for mixing and curing the elastomer compounds.

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Elastomer Compounding and Curing Workflow

- Masterbatch Preparation:
 - In an internal mixer or on a two-roll mill, masticate the elastomer (e.g., EPDM, NBR).
 - Sequentially add the fillers (e.g., carbon black), plasticizers, zinc oxide, and stearic acid. Ensure thorough dispersion between each addition.
- Addition of Antioxidants and Curing Agent:
 - Add the primary antioxidant and **Vanox ZMTI** to the masterbatch and mix until fully incorporated.
 - At a lower temperature to prevent scorching, add the peroxide curing agent and mix until a homogenous compound is achieved.
- Curing:
 - Sheet out the compound and press mold into slabs of desired thickness at the specified curing temperature (e.g., 177°C) for the tc90 time determined from rheometer data.
- Specimen Preparation:
 - Die-cut the required test specimens from the cured sheets after allowing them to condition at room temperature for at least 24 hours.

Physical Property Testing

The following ASTM standards are recommended for evaluating the physical properties of the cured elastomers.

- Cure Characteristics (MDR):
 - ASTM D5289: Use a Moving Die Rheometer (MDR) to determine the cure characteristics of the rubber compound, including minimum torque (ML), maximum torque (MH), scorch time (ts2), and optimum cure time (tc90).
- Original Physical Properties:

- ASTM D2240: Measure the durometer hardness (Shore A) of the cured specimens.
- ASTM D412: Determine the tensile strength, elongation at break, and modulus of the material using a universal testing machine.[\[1\]](#)[\[6\]](#)[\[14\]](#)[\[15\]](#) Test Method A with dumbbell-shaped specimens is commonly used.
- Aged Physical Properties:
 - ASTM D573: Perform accelerated aging of the test specimens in a hot air oven at the specified temperature and duration (e.g., 7 days at 150°C).
 - After aging, re-test the hardness, tensile strength, and elongation according to ASTM D2240 and ASTM D412 to determine the retention of these properties.
- Compression Set:
 - ASTM D395 (Method B): Evaluate the ability of the elastomer to retain its elastic properties after prolonged compressive stress. This is particularly important for sealing applications.

Conclusion

Vanox ZMTI is a valuable tool for formulators of peroxide-cured elastomers, offering a synergistic approach to achieving superior long-term performance. Its ability to enhance heat and flex fatigue resistance without compromising the efficiency of the peroxide cure makes it an excellent choice for demanding applications where durability and reliability are paramount. The data and protocols presented here provide a solid foundation for the successful implementation of **Vanox ZMTI** in a variety of elastomer systems.

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